

Using 2-Thio-UTP for CLIP-seq and PAR-CLIP library preparation

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Compound of Interest

Compound Name:	2-Thiouridine 5'-triphosphate tetrasodium salt
CAS No.:	1343364-70-4
Cat. No.:	B1139189

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This guide details the application of 2-Thio-UTP (s²U-TP) for In Vitro PAR-CLIP (Photoactivatable Ribonucleoside-Enhanced Crosslinking and Immunoprecipitation).

Critical Technical Distinction: 2-Thio-UTP vs. 4-Thiouridine

Before proceeding, researchers must distinguish between the two primary thio-substituted reagents used in CLIP methodologies to ensure experimental success:

Reagent	Chemical Form	Primary Application	Crosslinking Wavelength
4-Thiouridine (4SU)	Nucleoside	In Vivo PAR-CLIP (Metabolic Labeling). Added to cell culture media; cells incorporate it into nascent RNA.	365 nm (UVA). ^{[1][2]} Highly efficient; low cellular toxicity.
2-Thio-UTP (s ² U-TP)	Nucleotide Triphosphate	In Vitro PAR-CLIP. Used in in vitro transcription (IVT) to synthesize "bait" RNA for RBP binding assays.	302–312 nm (UVB). Absorbance max ~275 nm; requires lower wavelength or higher energy than 4SU.

This protocol focuses on the use of 2-Thio-UTP for generating photoreactive RNA baits for in vitro interrogation of RNA-Binding Proteins (RBPs).

Part 1: Scientific Foundation & Mechanism

1.1 The Chemistry of Thio-Substitution

2-Thio-UTP replaces the oxygen at the C2 position of the uracil base with sulfur. Unlike 4-thiouridine (which modifies the C4 position), the s²U modification confers unique thermodynamic properties:

- **Enhanced Stability:** s²U stabilizes RNA duplexes and rigidifies the sugar-phosphate backbone (C3'-endo conformation), making it ideal for synthesizing stable RNA "baits" that resist rapid degradation in complex cell lysates.
- **Photo-reactivity:** Upon irradiation with UV light (specifically UVB, ~312 nm), the thiocarbonyl group becomes excited to a triplet state, reacting with aromatic amino acids (Phe, Trp, Tyr) or cysteines in interacting proteins to form zero-distance covalent crosslinks.

1.2 The "Mutation Signature" in Sequencing

Similar to 4SU, crosslinked s²U residues induce specific misreading events during Reverse Transcription (RT).

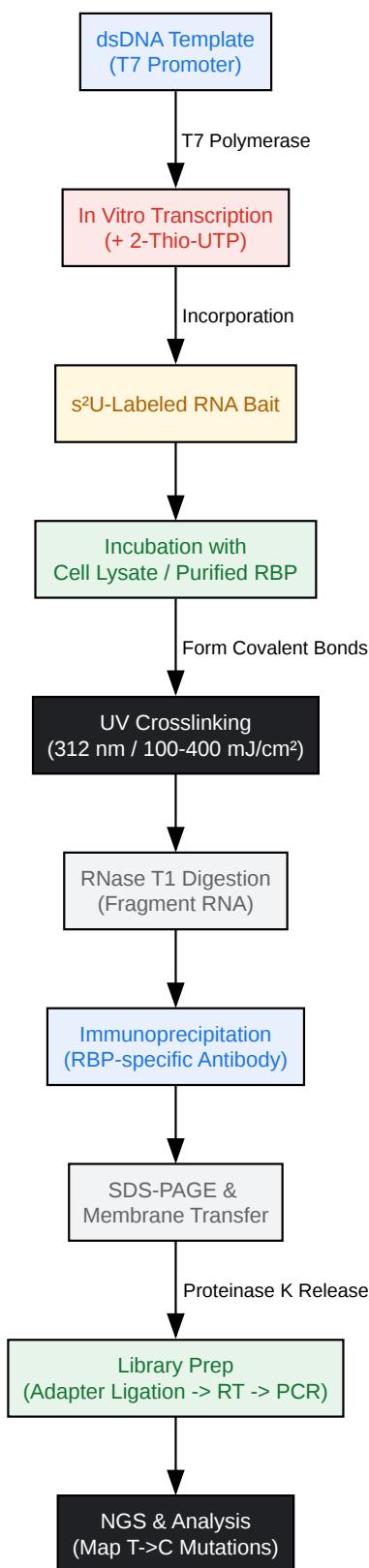
- Transition: T

C mutations are common at the crosslink site.

- Deletion: RT enzyme stalling at the bulky adduct often leads to truncation or single-nucleotide deletions.
- Bioinformatic Utility: These errors are not noise; they are diagnostic markers that allow nucleotide-resolution mapping of the RBP binding site.

Part 2: Experimental Workflow (In Vitro PAR-CLIP)

2.1 Workflow Visualization



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Figure 1: Step-by-step workflow for In Vitro PAR-CLIP using 2-Thio-UTP labeled RNA baits.

Part 3: Detailed Protocol

Phase A: Synthesis of s²U-Labeled RNA Bait

Objective: Generate high-yield, chemically modified RNA transcripts.

Reagents:

- Linearized DNA Template (with T7 promoter).
- High-Yield T7 RNA Polymerase Mix.
- NTP Mix: ATP, CTP, GTP (7.5 mM each).
- 2-Thio-UTP (10 mM) (Store at -80°C, avoid freeze-thaw).
- Standard UTP (optional, for partial substitution).

Protocol:

- Reaction Assembly: Thaw reagents on ice. 2-Thio-UTP is oxidation-sensitive; keep the tube closed when not in use.
 - Note: For maximum crosslinking efficiency, use 100% substitution (replace UTP entirely with 2-Thio-UTP). If the RNA structure is critical and sensitive to modification, titrate to a 1:1 ratio (2-Thio-UTP : UTP).
- Incubation: Incubate at 37°C for 2–4 hours.
 - QC Step: Run 1 µL of the reaction on a urea-PAGE gel. s²U-RNA may migrate slightly slower than unmodified RNA due to the sulfur mass shift.
- Purification: Remove template DNA with TURBO DNase. Purify RNA using a column (e.g., Zymo RNA Clean & Concentrator) or phenol-chloroform extraction to remove unincorporated nucleotides.
 - Critical: Unincorporated 2-Thio-UTP is a potent UV absorber and will quench the crosslinking reaction if not removed.

Phase B: Binding and Crosslinking

Objective: Capture RBP interactions in a lysate environment.

Protocol:

- Lysate Preparation: Prepare whole-cell lysate (e.g., HEK293T or HeLa) in mild lysis buffer (20 mM Tris pH 7.5, 150 mM NaCl, 1% NP-40, Protease Inhibitors).
- Binding Reaction:
 - Mix 50 pmol of s²U-RNA bait with 500 µg of cell lysate.
 - Add yeast tRNA (non-specific competitor) and RNase Inhibitor.
 - Incubate: 30 min at Room Temp (or 4°C if RBP is unstable).
- UV Crosslinking (The Critical Variable):
 - Transfer mixture to a pre-chilled 24-well plate (on ice).
 - Irradiation: Irradiate using a UV crosslinker equipped with 312 nm (UVB) bulbs.
 - Dosage: Titrate energy between 100 mJ/cm² and 400 mJ/cm².
 - Note: If only a 365 nm source is available, increase exposure time by 5–10x, but be aware that s²U excitation is inefficient at this wavelength compared to s4U.

Phase C: Immunoprecipitation & Library Prep

Objective: Isolate the specific RBP-RNA complex and sequence the footprint.

- RNase Digestion: Add RNase T1 (0.1 U/µL) to the crosslinked lysate. Incubate 15 min at 22°C. This trims the RNA down to the "footprint" protected by the protein.
- Immunoprecipitation (IP):
 - Add antibody-conjugated magnetic beads (Protein G/A) specific to your target RBP.

- Rotate 2 hours at 4°C.
- Stringent Washing: Wash 2x with High Salt Buffer (500 mM NaCl) to remove non-covalent binders. The covalent thio-crosslink allows for harsh washing without losing the signal.
- Dephosphorylation & Linker Ligation:
 - On-bead: Dephosphorylate 3' ends (PNK, pH 6.5, no ATP).
 - Ligate 3' pre-adenylated adapter (truncated T4 Rnl2).
 - Radioactive labeling (^{32}P -ATP) of 5' ends is recommended here for visualization on SDS-PAGE.
- SDS-PAGE & Membrane Transfer:
 - Elute complexes and run on NuPAGE Bis-Tris gel.
 - Transfer to Nitrocellulose.
 - Autoradiography: Expose film to identify the RBP-RNA complex (smear shifting upwards from the protein's molecular weight).
- RNA Recovery:
 - Excise the membrane band corresponding to the RBP-RNA complex.[\[3\]](#)
 - Digest with Proteinase K (55°C, 30 min) to degrade the protein.
 - Result: The RNA is released, but it retains a peptide remnant at the crosslink site (the s^2U nucleotide).
- cDNA Synthesis:
 - Ligate 5' adapter.[\[4\]](#)
 - Reverse Transcribe (SuperScript III/IV).

- Crucial: The RT enzyme will often mutationally "misread" the s²U-peptide adduct as a Cytosine (T->C transition) or skip it.

Part 4: Data Analysis & QC

4.1 Quantitative QC Metrics

Metric	Expected Value	Interpretation
RNA Integrity (Bait)	Single distinct band	Smearing indicates degradation or incomplete IVT.
Crosslinking Efficiency	1–5% of input RNA	Thio-CLIP is highly specific but low yield. High background suggests insufficient washing.
Mutation Rate (T->C)	>20% at binding sites	High T->C mutation frequency at specific motifs confirms direct crosslinking.

4.2 Troubleshooting Guide

- Problem: No signal on autoradiograph.
 - Cause: Inefficient crosslinking.[\[5\]](#)
 - Solution: Switch UV source to 312 nm or increase energy. Ensure unincorporated 2-Thio-UTP was removed (it acts as a "sunscreen").
- Problem: High background (non-specific RNA).
 - Cause: "Sticky" RNA bait.
 - Solution: Increase salt in wash buffers (up to 1M NaCl) or add 1M Urea to wash buffers (only possible due to covalent crosslink).

References

- Jena Bioscience. (n.d.).[\[6\]](#) 2-Thio-UTP Product Specification and Application in In Vitro Transcription. Retrieved from [\[Link\]](#)

- Hafner, M., et al. (2010). "Transcriptome-wide identification of RNA-binding protein and microRNA target sites by PAR-CLIP." *Cell*, 141(1), 129-141. (Establishes the foundational PAR-CLIP method and T-to-C mutation analysis). Retrieved from [[Link](#)]
- Kishore, S., et al. (2011). "A quantitative analysis of CLIP methods for identifying binding sites of RNA-binding proteins." *Nature Methods*, 8(7), 559-564. Retrieved from [[Link](#)]
- Testa, S. M., et al. (1999). "Thermodynamics of RNA-RNA Duplexes with 2-Thiouridine." *Biochemistry*, 38(50), 16655–16662. (Details the stability properties of s2U). Retrieved from [[Link](#)]
- Ascano, M., et al. (2012). "PAR-CLIP: A Method for Transcriptome-Wide Identification of RNA Binding Protein Interaction Sites." *Methods in Molecular Biology*. (Protocol details for thio-based crosslinking). Retrieved from [[Link](#)]

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. dspace.cuni.cz](https://dspace.cuni.cz) [dspace.cuni.cz]
- [3. encyclopedia.pub](https://encyclopedia.pub) [encyclopedia.pub]
- [4. RNA binding protein mapping: RIP, CLIP, HITS-CLIP, PAR-CLIP | CMB-UNITO](https://cmb.i-learn.unito.it) [cmb.i-learn.unito.it]
- [5. Detecting RNA-protein interactions by photocross-linking using RNA molecules containing uridine analogs - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [6. jenabioscience.com](https://jenabioscience.com) [jenabioscience.com]
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